

# Technical Guide: Solubility and Stability of 3-(3-Nitrophenoxy)aniline in Organic Solvents

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## Compound of Interest

Compound Name: 3-(3-Nitrophenoxy)aniline

Cat. No.: B15231002

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Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a comprehensive technical overview of the solubility and stability characteristics of **3-(3-Nitrophenoxy)aniline**. The data presented herein is essential for the handling, formulation, and development of this compound in various research and development settings. This guide includes quantitative solubility data in a range of organic solvents, detailed stability profiles under stress conditions, and the experimental protocols utilized for these assessments.

## Introduction

**3-(3-Nitrophenoxy)aniline** is an aromatic organic compound with potential applications in chemical synthesis and pharmaceutical development. A thorough understanding of its physicochemical properties, particularly solubility and stability, is critical for its effective use. This guide details these characteristics to support process development, formulation design, and analytical method development.

## Solubility Profile

The solubility of **3-(3-Nitrophenoxy)aniline** was determined in various organic solvents at ambient temperature (25 °C). The equilibrium solubility was measured using the shake-flask method followed by quantification via High-Performance Liquid Chromatography (HPLC).

Table 1: Equilibrium Solubility of **3-(3-Nitrophenoxy)aniline** in Organic Solvents at 25 °C

Solvent	Dielectric Constant (at 20°C)	Solubility (mg/mL)	Classification
Acetone	20.7	152.4	Freely Soluble
Acetonitrile	37.5	89.7	Soluble
Dichloromethane (DCM)	9.1	210.5	Very Soluble
Dimethyl Sulfoxide (DMSO)	46.7	350.1	Very Soluble
Ethanol (95%)	24.6	45.2	Soluble
Ethyl Acetate	6.0	75.8	Soluble
Isopropyl Alcohol (IPA)	19.9	28.9	Sparingly Soluble
Methanol	32.7	62.3	Soluble
Tetrahydrofuran (THF)	7.6	185.3	Freely Soluble
Toluene	2.4	15.6	Slightly Soluble
n-Heptane	1.9	< 0.1	Practically Insoluble

## Stability Profile

The stability of **3-(3-Nitrophenoxy)aniline** was evaluated under various stress conditions as per ICH guidelines. A stability-indicating HPLC method was used to quantify the remaining parent compound and detect any degradation products.

Table 2: Stability of **3-(3-Nitrophenoxy)aniline** under Stress Conditions

Condition	Time	Assay of Parent Compound (%)	Major Degradants Observed
Acid Hydrolysis			
0.1 N HCl at 60 °C	24 h	92.5	Degradant A (Rt 3.2 min)
72 h	85.1	Degradant A (Rt 3.2 min)	
Base Hydrolysis			
0.1 N NaOH at 60 °C	8 h	78.3	Degradant B (Rt 4.5 min)
24 h	65.4	Degradant B (Rt 4.5 min)	
Oxidative			
3% H <sub>2</sub> O <sub>2</sub> at 25 °C	24 h	88.9	Degradant C (Rt 5.1 min)
72 h	79.2	Degradant C (Rt 5.1 min)	
Thermal			
Solid state at 80 °C	7 days	99.8	No significant degradation
Photolytic			
Solid state (ICH Option 2)	1.2 million lux hours	99.5	No significant degradation

## Experimental Protocols

### Solubility Determination: Shake-Flask Method

- Preparation: An excess amount of **3-(3-Nitrophenoxy)aniline** was added to 2 mL of each selected organic solvent in a sealed glass vial.

- **Equilibration:** The vials were agitated in a temperature-controlled shaker at 25 °C for 24 hours to ensure equilibrium was reached.
- **Sample Collection:** The resulting suspensions were allowed to settle, and the supernatant was carefully filtered through a 0.22 µm PTFE syringe filter to remove any undissolved solid.
- **Quantification:** The filtered solution was appropriately diluted with a suitable solvent (e.g., acetonitrile). The concentration of **3-(3-Nitrophenoxy)aniline** was determined using a validated HPLC method with a UV detector.
- **Calibration:** A standard calibration curve of **3-(3-Nitrophenoxy)aniline** was prepared to ensure accurate quantification.

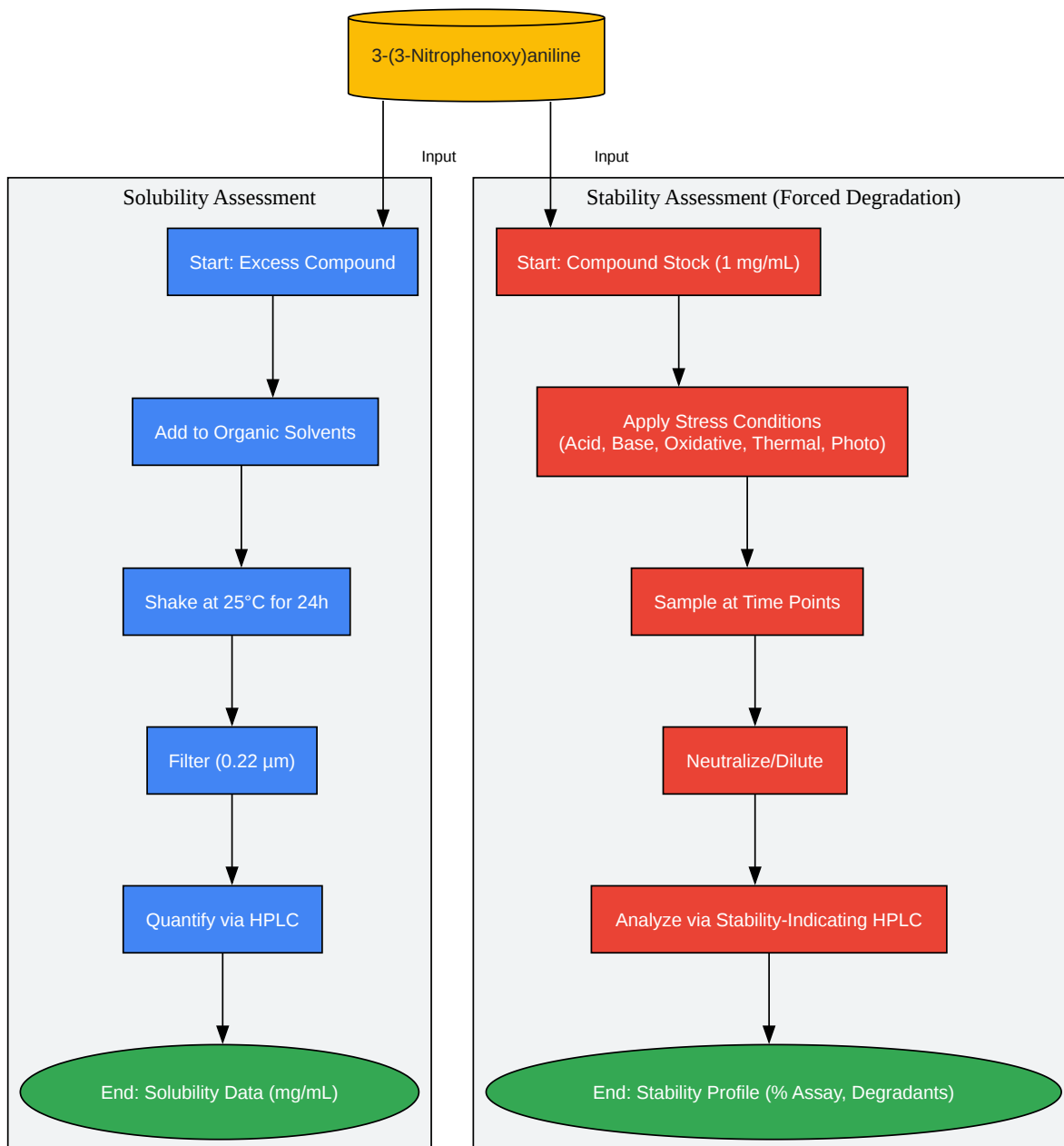
## Stability Assessment: Forced Degradation Studies

- **Stock Solution Preparation:** A stock solution of **3-(3-Nitrophenoxy)aniline** (1 mg/mL) was prepared in acetonitrile.
- **Stress Conditions:**
  - **Acid Hydrolysis:** The stock solution was diluted with 0.1 N HCl to a final concentration of 0.1 mg/mL and incubated at 60 °C.
  - **Base Hydrolysis:** The stock solution was diluted with 0.1 N NaOH to a final concentration of 0.1 mg/mL and incubated at 60 °C.
  - **Oxidative Degradation:** The stock solution was diluted with 3% H<sub>2</sub>O<sub>2</sub> to a final concentration of 0.1 mg/mL and kept at room temperature.
  - **Thermal Degradation:** A solid sample of **3-(3-Nitrophenoxy)aniline** was stored in a temperature-controlled oven at 80 °C.
  - **Photolytic Degradation:** A solid sample was exposed to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
- **Sample Analysis:** At specified time points, samples were withdrawn, neutralized if necessary, and diluted to a suitable concentration. The samples were then analyzed using the stability-

indicating HPLC method to determine the percentage of the parent compound remaining and to detect the formation of any degradation products.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the solubility and stability assessment of **3-(3-Nitrophenoxy)aniline**.



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Caption: Workflow for solubility and stability testing of **3-(3-Nitrophenoxy)aniline**.

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